

3-Thiopheneacrylic acid methyl ester molecular weight and formula

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Compound of Interest	
Compound Name:	3-Thiopheneacrylic acid methyl ester
Cat. No.:	B3386776
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Technical Guide: 3-Thiopheneacrylic Acid Methyl Ester

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of 3-Thiopheneacrylic acid methyl ester, a synthetic intermediate.

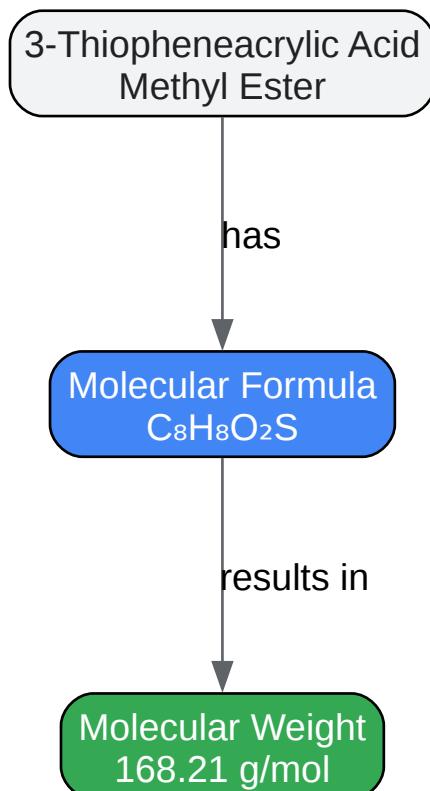
Molecular Data

The fundamental molecular characteristics of 3-Thiopheneacrylic acid methyl ester are summarized below.

Property	Value
Molecular Formula	C ₈ H ₈ O ₂ S ^{[1][2]}
Molecular Weight	168.21 g/mol ^{[1][2][3]}
CAS Number	135835-43-7 ^{[1][2]}

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the compound's name and its core molecular identifiers.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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